

# Tricos-22-enoyl chloride CAS number and molecular formula

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Compound of Interest

Compound Name: Tricos-22-enoyl chloride

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# In-Depth Technical Guide: Tricos-22-enoyl chloride

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

This technical guide provides a comprehensive overview of **Tricos-22-enoyl chloride**, a long-chain acyl chloride derived from Tricos-22-enoic acid. Due to the limited direct experimental data on **Tricos-22-enoyl chloride**, this document synthesizes information from its parent carboxylic acid and general knowledge of long-chain acyl chlorides. It covers chemical properties, potential synthesis protocols, and inferred biological significance, offering a foundational resource for researchers interested in the application of this compound in chemical synthesis and life sciences.

### **Chemical Identification and Properties**

While a specific CAS number for **Tricos-22-enoyl chloride** is not readily available in public databases, its chemical identity can be derived from its parent fatty acid, Tricos-22-enoic acid.

Table 1: Chemical and Physical Properties



Property	Value	Source
Parent Acid		
IUPAC Name	Tricos-22-enoic acid	[1]
CAS Number	65119-95-1	[1][2][3]
Molecular Formula	C23H44O2	[1]
Molecular Weight	352.60 g/mol	[1][3]
Physical State	Solid	[3]
Color	White	[3]
Melting Point	76 °C	[3]
Acyl Chloride Derivative		
Predicted IUPAC Name	Tricos-22-enoyl chloride	
Predicted Molecular Formula	C23H43CIO	_
Predicted Molecular Weight	371.04 g/mol	_

Note: Properties for **Tricos-22-enoyl chloride** are predicted based on the known properties of Tricos-22-enoic acid and the chemical transformation from a carboxylic acid to an acyl chloride.

### **Synthesis and Experimental Protocols**

The synthesis of **Tricos-22-enoyl chloride** from Tricos-22-enoic acid can be achieved through standard methods for converting carboxylic acids to acyl chlorides. The choice of chlorinating agent is crucial and depends on the desired purity and scale of the reaction.

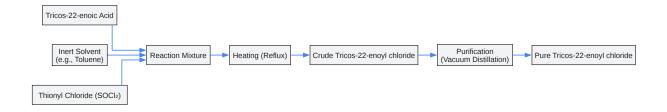
#### General Synthesis of Long-Chain Acyl Chlorides

Long-chain acyl chlorides are typically synthesized by treating the corresponding carboxylic acid with a chlorinating agent. Common reagents for this conversion include thionyl chloride (SOCl<sub>2</sub>), oxalyl chloride ((COCl)<sub>2</sub>), and phosphorus trichloride (PCl<sub>3</sub>).

A general laboratory-scale procedure using thionyl chloride is as follows:



- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve Tricos-22-enoic acid in an inert solvent such as toluene or dichloromethane.
- Addition of Chlorinating Agent: Slowly add an excess of thionyl chloride to the solution at room temperature. The reaction is typically performed in a fume hood due to the evolution of HCl and SO<sub>2</sub> gases.
- Reaction Conditions: The reaction mixture is then heated to reflux and maintained at that temperature for several hours until the evolution of gas ceases, indicating the completion of the reaction.
- Purification: The excess thionyl chloride and solvent are removed under reduced pressure.
   The resulting crude Tricos-22-enoyl chloride can be purified by distillation under high vacuum to prevent decomposition, which is a common issue with long-chain acyl chlorides.



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Caption: General workflow for the synthesis of **Tricos-22-enoyl chloride**.

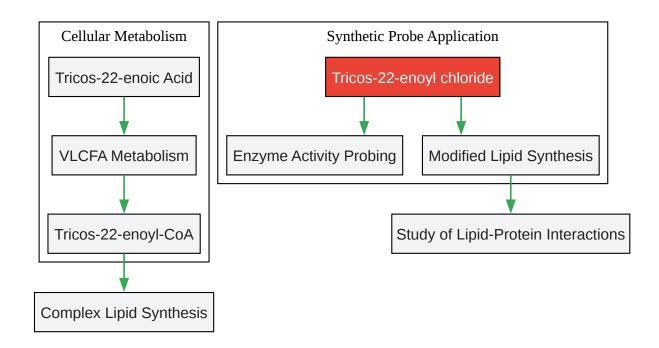
# Potential Biological Significance and Research Applications

The biological roles of **Tricos-22-enoyl chloride** have not been directly investigated. However, insights can be drawn from its parent molecule, Tricos-22-enoic acid, and other very-long-chain fatty acids (VLCFAs). VLCFAs are known to be involved in various cellular processes.



#### **Inferred Biological Context**

VLCFAs are precursors for the synthesis of complex lipids such as ceramides and sphingolipids, which are integral components of cell membranes and are involved in cell signaling. The acyl chloride form, being highly reactive, could be utilized as a chemical probe to study the enzymes involved in VLCFA metabolism or to synthesize modified lipids for investigating lipid-protein interactions and signaling pathways.



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Caption: Inferred biological context and potential research applications.

### **Handling and Safety**

Acyl chlorides are reactive compounds and should be handled with appropriate safety precautions. They are sensitive to moisture and will hydrolyze to the corresponding carboxylic acid and hydrochloric acid. Therefore, all manipulations should be carried out under anhydrous conditions. Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn at all times. All work should be conducted in a well-ventilated fume hood.



#### Conclusion

**Tricos-22-enoyl chloride** represents a potentially valuable chemical tool for researchers in lipid biology and synthetic chemistry. While direct experimental data is scarce, this guide provides a foundational understanding based on established chemical principles and the known properties of its parent fatty acid. Further research is warranted to fully elucidate the properties and applications of this compound.

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